

Physical and chemical properties of 1,4-Dibromo-2-nitrobenzene

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Compound of Interest

Compound Name: 1,4-Dibromo-2-nitrobenzene

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An In-depth Technical Guide to **1,4-Dibromo-2-nitrobenzene**

Introduction

1,4-Dibromo-2-nitrobenzene, also known by its synonym 2,5-dibromonitrobenzene, is a versatile chemical intermediate with the CAS number 3460-18-2.[1][2] This compound is a key building block in the synthesis of more complex molecules.[1][3] Its unique structure, featuring both bromine and nitro functional groups, allows for selective reactions, making it highly valuable in various fields.[1] It is widely utilized in the production of pharmaceuticals, agrochemicals, dyes, and specialty polymers.[1][3][4][5] In materials science, it is used in the formulation of materials with improved thermal stability and chemical resistance, which are crucial in the electronics and automotive industries.[1] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols, and reactivity.

Physical and Chemical Properties

1,4-Dibromo-2-nitrobenzene appears as a white to yellow or amber crystalline powder.[1][6][7] It is stable under normal conditions.[8]

Table 1: General and Physical Properties

Property	Value	Source
CAS Number	3460-18-2	[1][2][6][7][9][10][11][12][13]
Molecular Formula	C ₆ H ₃ Br ₂ NO ₂	[1][2][6][7][11][14]
Molecular Weight	280.90 g/mol	[1][2][7][10][11][12]
Appearance	White to yellow/cream/amber crystalline powder	[1][6][7][9]
Melting Point	79-86 °C	[1][6][8][9][10]
Boiling Point	266.4 °C at 760 mmHg	[9]
Density	2.374 g/mL at 25 °C	[8][9]
Flash Point	114.9 °C	[9]
Solubility	Sparingly soluble in water, dissolves in organic solvents like ethanol and methanol.[4] Considered insoluble in water. [15]	[4][15]

Table 2: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	1,4-dibromo-2-nitrobenzene	[2][6][14]
InChI	InChI=1S/C6H3Br2NO2/c7-4-1-2-5(8)6(3-4)9(10)11/h1-3H	[2]
InChIKey	WRGKKASJBOREMB-UHFFFAOYSA-N	[2][6][11][14]
SMILES	C1=CC(=C(C=C1Br)--INVALID-LINK--[O-])Br	[2]
Synonyms	2,5-Dibromonitrobenzene, Benzene, 1,4-dibromo-2-nitro-	[1][2][11][12][13]

Spectral Data

Table 3: Spectroscopic Information

Spectrum Type	Key Data Points	Source
GC-MS	Top m/z peaks: 281, 75, 74	[2]
FTIR	Conforms to structure	[6] [14]
¹ H NMR	Confirms structure	[12]

Experimental Protocols

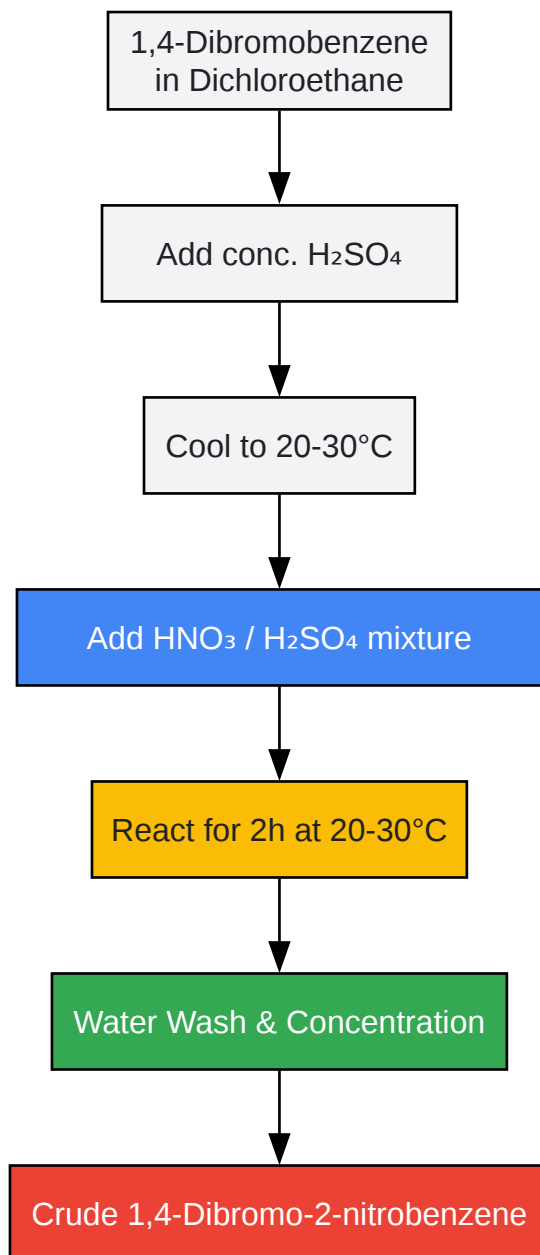
Synthesis: Nitration of 1,4-Dibromobenzene

A common method for synthesizing **1,4-dibromo-2-nitrobenzene** is through the nitration of 1,4-dibromobenzene.[\[16\]](#)

Methodology:

- Dissolve 30.0g of 1,4-dibromobenzene in 240ml of dichloroethane with stirring.[\[16\]](#)
- Slowly add 156.0g of concentrated (98%) sulfuric acid and stir until uniform.[\[16\]](#)
- Maintain the system temperature between 20-30°C.[\[16\]](#)
- Slowly add a mixed solution of 58.9g of concentrated (65%) nitric acid and 85.6g of concentrated (98%) sulfuric acid dropwise.[\[16\]](#)
- After the addition is complete, maintain the reaction at 20-30°C for 2 hours.[\[16\]](#)
- The reaction mixture is then washed with water and concentrated to obtain the crude product.[\[16\]](#)

Synthesis of 1,4-Dibromo-2-nitrobenzene



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Caption: Workflow for the synthesis of **1,4-Dibromo-2-nitrobenzene**.

Purification

The crude product from the synthesis can be purified to achieve high purity.^[16]

Methodology:

- Add 170ml of petroleum ether to the crude product.[16]
- This refining step yields 2,5-dibromonitrobenzene (**1,4-dibromo-2-nitrobenzene**).[16]
- A purity of 99.8% can be achieved, as confirmed by gas chromatography.[16]

Analysis: High-Performance Liquid Chromatography (HPLC)

The purity and concentration of **1,4-dibromo-2-nitrobenzene** can be determined using a reverse-phase HPLC method.[11]

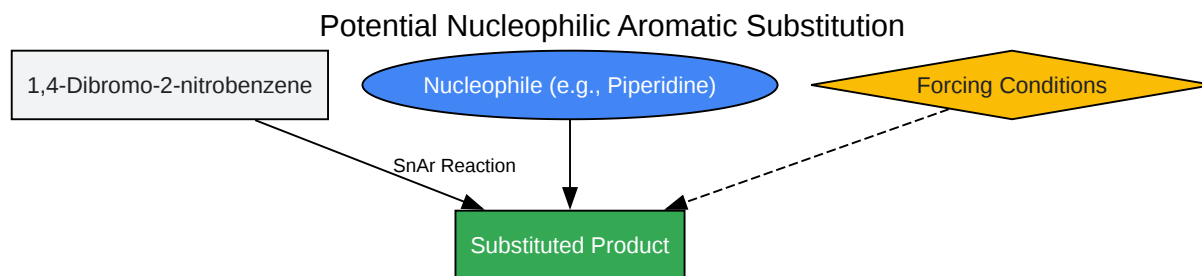
Methodology:

- Column: Newcrom R1 HPLC column.[11]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[11]
- Detection: Suitable for UV or Mass Spectrometry (MS) detectors. For MS-compatible applications, phosphoric acid should be replaced with formic acid.[11]
- This method is scalable and can be adapted for preparative separation to isolate impurities. [11]

Chemical Reactivity and Applications

The presence of a nitro group, which is electron-withdrawing, makes the benzene ring susceptible to nucleophilic aromatic substitution (S_NAr), although this may require forcing conditions.[17][18] The bromine atoms can also participate in various substitution reactions, making the compound a versatile precursor.[5]

This reactivity profile makes it an indispensable building block for creating more complex organic molecules for the pharmaceutical and agrochemical industries.[3][5] For instance, it serves as a precursor for synthesizing derivatives that exhibit significant biological activity, which are starting points for developing new pharmaceutical agents.[5]



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Caption: Illustrative pathway of a potential SnAr reaction.

Safety Information

1,4-Dibromo-2-nitrobenzene is classified as an irritant and an environmental hazard.[1] It is harmful if swallowed, causes skin irritation, and serious eye irritation.[2][8] It may also cause respiratory irritation.[2]

Handling Precautions:

- Avoid contact with skin and eyes.[19]
- Do not breathe dust.[19]
- Use only in a well-ventilated area.[8]
- Wear protective gloves, clothing, and eye/face protection.[8]
- Store in a dry, cool, and well-ventilated place with the container tightly closed.[8][19]
- Incompatible with strong oxidizing agents and strong bases.[8]

Conclusion

1,4-Dibromo-2-nitrobenzene is a chemical compound of significant industrial and research importance. Its well-defined physical and chemical properties, combined with its versatile reactivity, make it a crucial intermediate in organic synthesis. The experimental protocols for its

synthesis, purification, and analysis are well-established, ensuring its availability and quality for applications in pharmaceuticals, agrochemicals, and material science. Proper handling and safety precautions are essential when working with this compound due to its hazardous nature.

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